

# Application Notes and Protocols for the Preparation of Disulfoton Sulfone Reference Standard

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## Compound of Interest

Compound Name: *Disulfoton sulfone*

Cat. No.: *B150065*

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## Introduction

Disulfoton is an organophosphate insecticide that undergoes metabolic oxidation in the environment and biological systems to form more toxic metabolites, including disulfoton sulfoxide and **disulfoton sulfone**.<sup>[1][2][3]</sup> Regulatory bodies worldwide have set maximum residue limits (MRLs) for disulfoton and its metabolites in food and environmental samples, necessitating the availability of high-purity analytical reference standards for their accurate quantification. **Disulfoton sulfone**, a key oxidative metabolite, is crucial for use as a calibrant in various chromatographic and analytical techniques. This document provides a detailed protocol for the laboratory-scale preparation and certification of a **disulfoton sulfone** reference standard.

## Physicochemical Data of Disulfoton Sulfone

A summary of the key properties of **disulfoton sulfone** is presented in the table below for easy reference.

Property	Value	References
Chemical Name	O,O-Diethyl S-[2-(ethylsulfonyl)ethyl]phosphorodithioate	[4][5][6]
Synonyms	Disyston sulfone	[5][6]
CAS Number	2497-06-5	[4][5][7]
Molecular Formula	C <sub>8</sub> H <sub>19</sub> O <sub>4</sub> PS <sub>3</sub>	[4][5]
Molecular Weight	306.40 g/mol	[4]
Appearance	Colorless oil (in pure form)	[1][8]
Storage Temperature	2-8°C or -18°C for long-term stability	[4]

## Experimental Protocols

### Synthesis of Disulfoton Sulfone

The preparation of **disulfoton sulfone** involves the controlled oxidation of the thioether sulfur of the parent compound, disulfoton. A common method for this transformation is the use of a peroxy acid, such as meta-chloroperoxybenzoic acid (m-CPBA), which is a versatile reagent for the oxidation of sulfides to sulfones.

Materials:

- Disulfoton (starting material)
- meta-Chloroperoxybenzoic acid (m-CPBA, ~77% purity)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium sulfite solution
- Anhydrous magnesium sulfate

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

#### Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve disulfoton in anhydrous dichloromethane (approximately 10 mL of DCM per gram of disulfoton). Place the flask in an ice bath and begin stirring.
- **Oxidant Addition:** Slowly add a solution of m-CPBA (2.2 equivalents relative to disulfoton) in dichloromethane to the stirring disulfoton solution. The slow addition is crucial to control the exothermic reaction.
- **Reaction Monitoring:** Allow the reaction to stir at 0°C for one hour, then let it warm to room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- **Quenching:** Upon completion, cool the reaction mixture again in an ice bath and quench the excess m-CPBA by slowly adding a saturated aqueous solution of sodium sulfite until a test with starch-iodide paper indicates the absence of peroxides.
- **Work-up:** Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution (to remove meta-chlorobenzoic acid) and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **disulfoton sulfone**.

## Purification of Disulfoton Sulfone

The crude product from the synthesis will contain impurities and byproducts. Purification to a reference standard grade (>98% purity) is typically achieved using column chromatography.

Materials:

- Crude **disulfoton sulfone**
- Silica gel (for column chromatography, 230-400 mesh)
- Hexane (HPLC grade)
- Ethyl acetate (HPLC grade)
- Chromatography column
- Fraction collector (optional)
- TLC plates and developing chamber

Procedure:

- Column Preparation: Prepare a silica gel column using a slurry of silica in hexane.
- Sample Loading: Dissolve the crude **disulfoton sulfone** in a minimal amount of dichloromethane and adsorb it onto a small amount of silica gel. After evaporating the solvent, carefully load the dried silica with the adsorbed product onto the top of the prepared column.
- Elution: Elute the column with a gradient of ethyl acetate in hexane. The polarity of the eluent should be gradually increased to separate the **disulfoton sulfone** from less polar impurities and any remaining starting material.
- Fraction Collection: Collect fractions and monitor their composition by TLC.
- Purity Analysis and Pooling: Analyze the fractions containing the desired product for purity using HPLC-UV. Pool the fractions with the required purity (>98%).

- Final Concentration: Concentrate the pooled fractions under reduced pressure to obtain the purified **disulfoton sulfone** as a viscous oil.

## Characterization and Certification of the Reference Standard

The identity and purity of the prepared **disulfoton sulfone** must be rigorously confirmed before it can be used as a reference standard.

### a) Identity Confirmation:

- Mass Spectrometry (MS): Confirm the molecular weight (306.40 g/mol ) and fragmentation pattern consistent with the structure of **disulfoton sulfone**.<sup>[5]</sup>
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR spectroscopy should be used to confirm the chemical structure.

### b) Purity Assessment:

- High-Performance Liquid Chromatography (HPLC): Use a validated HPLC method with UV or MS detection to determine the purity of the prepared standard. The purity should ideally be ≥98%.
- Gas Chromatography (GC): GC coupled with a suitable detector (e.g., FPD or MS) can also be used for purity assessment.

### c) Quantitative Analysis:

- Quantitative NMR (qNMR): This is a primary ratio method for determining the exact concentration of the analyte in a solution without the need for a specific reference standard of the same compound.

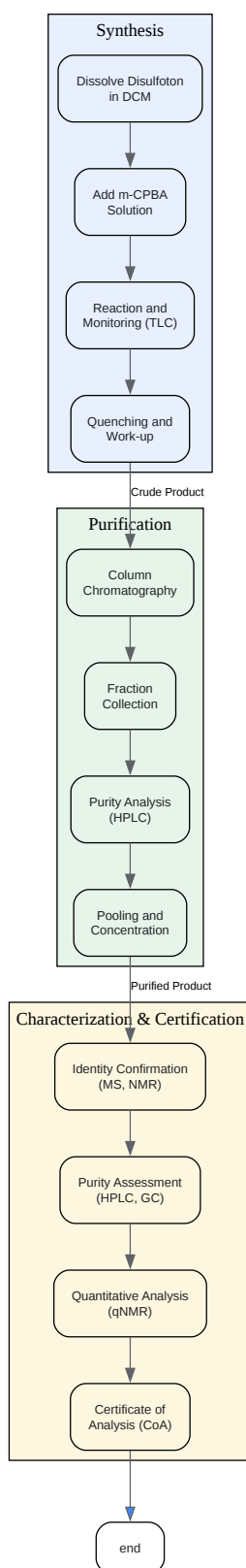
### d) Certificate of Analysis (CoA):

A CoA should be prepared, summarizing all the characterization data, including the identity, purity, concentration (if in solution), storage conditions, and expiry date.

## Visualizations

### Experimental Workflow

The following diagram illustrates the overall workflow for the preparation and certification of the **disulfoton sulfone** reference standard.

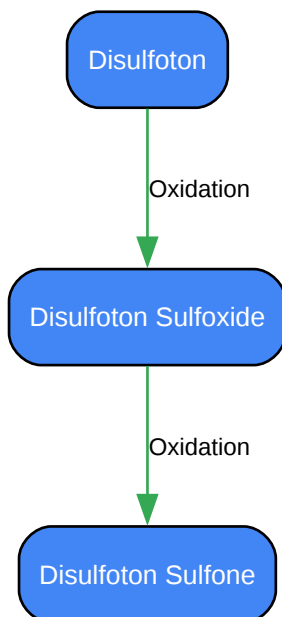


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Caption: Workflow for **Disulfoton Sulfone** Reference Standard Preparation.

## Signaling Pathway (Metabolic Oxidation)

This diagram shows the metabolic pathway from disulfoton to **disulfoton sulfone**.



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Caption: Metabolic Oxidation of Disulfoton.

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## References

- 1. Disulfoton - Wikipedia [en.wikipedia.org]
- 2. atsdr.cdc.gov [atsdr.cdc.gov]
- 3. atsdr.cdc.gov [atsdr.cdc.gov]
- 4. Disulfoton-sulfone | CAS 2497-06-5 | LGC Standards [lgcstandards.com]
- 5. Disulfoton sulfone [webbook.nist.gov]
- 6. Disulfoton sulfone | C8H19O4PS3 | CID 17241 - PubChem [pubchem.ncbi.nlm.nih.gov]



- 7. [accustandard.com](https://accustandard.com) [[accustandard.com](https://accustandard.com)]
- 8. Disulfoton sulfoxide (Ref: BAY 23323) [[item.herts.ac.uk](https://item.herts.ac.uk)]
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